

Application Notes: Protocol for Using Fast Sulphon Black F in Complexometric Titrations

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Compound of Interest

Compound Name: *Fast Sulphon Black F*

Cat. No.: *B1349302*

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Abstract

These application notes provide a comprehensive protocol for the use of **Fast Sulphon Black F** as a metallochromic indicator in the complexometric titration of copper(II) ions with ethylenediaminetetraacetic acid (EDTA). This document is intended for researchers, scientists, and drug development professionals requiring accurate quantification of copper in aqueous solutions. The protocol details the preparation of reagents, the titration procedure, and the underlying chemical principles. Additionally, quantitative data is summarized, and logical workflows are visualized to ensure clarity and reproducibility.

Introduction

Complexometric titrations are a cornerstone of analytical chemistry for the determination of metal ion concentrations. The success of these titrations hinges on the precise detection of the endpoint, which is often achieved using a metallochromic indicator. **Fast Sulphon Black F** (FSBF) is a highly specific indicator for the complexometric titration of copper(II) ions.^{[1][2][3]} In an ammoniacal solution, FSBF forms a distinct purple-colored complex with copper ions.^{[1][4]} During the titration with EDTA, a stronger chelating agent, the copper ions are progressively complexed by the EDTA. At the endpoint, all the copper has been complexed by EDTA, leading to the release of the free indicator, which imparts a green color to the solution.^{[1][4]} This sharp color change from purple to green allows for accurate determination of the copper concentration.

Principle of the Method

The titration is based on the following chemical equilibria:

- Formation of the Metal-Indicator Complex: In an ammonia buffer (pH \approx 10), the copper(II) ions in the sample react with the **Fast Sulphon Black F** indicator to form a less stable, purple-colored complex.



- Titration with EDTA: EDTA is a hexadentate ligand that forms a highly stable, colorless complex with copper(II) ions. The stability constant (log K) for the Cu(II)-EDTA complex is approximately 18.8.[5][6]



As the EDTA titrant is added, it displaces the FSBF from the copper-indicator complex due to the significantly higher stability of the Cu-EDTA complex.[4] This reaction proceeds until all copper ions are complexed by EDTA. The first excess of EDTA results in the liberation of the free FSBF indicator, causing the solution to change color from purple (or blue, depending on the initial copper concentration) to green, signaling the endpoint of the titration.

Quantitative Data Summary

The following table summarizes the key quantitative parameters relevant to the complexometric titration of copper(II) with EDTA using **Fast Sulphon Black F**.

Parameter	Value/Range	Reference
Analyte	Copper(II) ions (Cu^{2+})	[1] [2] [3]
Titrant	Ethylenediaminetetraacetic acid (EDTA)	[1] [2]
Indicator	Fast Sulphon Black F	[1] [2]
Optimal pH	~10 (Ammonia Buffer)	[7] [8]
Endpoint Color Change	Purple/Crimson to Green	[1] [4]
$\log K$ (Cu-EDTA)	18.8	[5] [6]
Indicator Solution	0.5% (w/v) in water	

Note: The stability constant for the Cu-FSBF complex is not readily available in the literature but is significantly lower than that of the Cu-EDTA complex, which is a prerequisite for a functional indicator.

Experimental Protocol

Reagents and Solutions

- Standard Copper(II) Solution (0.02 M): Accurately weigh approximately 0.499 g of copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) and dissolve it in deionized water in a 100 mL volumetric flask. Make up to the mark with deionized water.
- EDTA Solution (0.02 M): Dissolve approximately 0.744 g of disodium EDTA dihydrate ($\text{Na}_2\text{H}_2\text{EDTA} \cdot 2\text{H}_2\text{O}$) in deionized water in a 100 mL volumetric flask. Make up to the mark with deionized water.
- Ammonia Buffer (pH 10): Dissolve 5.4 g of ammonium chloride (NH_4Cl) in 20 mL of deionized water. Add 35 mL of concentrated ammonia solution (SG 0.88) and make up to 100 mL with deionized water.
- **Fast Sulphon Black F** Indicator Solution (0.5% w/v): Dissolve 0.5 g of **Fast Sulphon Black F** powder in 100 mL of deionized water.

Titration Procedure

- Sample Preparation: Pipette a known volume (e.g., 20.00 mL) of the copper(II) solution into a 250 mL conical flask.
- Buffering: Add approximately 5 mL of the ammonia buffer solution to the conical flask to adjust the pH to about 10.
- Indicator Addition: Add 2-3 drops of the **Fast Sulphon Black F** indicator solution. The solution should turn a purple or crimson color.
- Titration: Titrate the solution with the standardized 0.02 M EDTA solution from a burette with constant swirling.
- Endpoint Detection: The endpoint is reached when the color of the solution changes sharply from purple/crimson to a clear green.
- Replicates: Repeat the titration at least three times to ensure concordant results.

Calculation of Copper Concentration

The concentration of copper(II) in the sample solution can be calculated using the following formula:

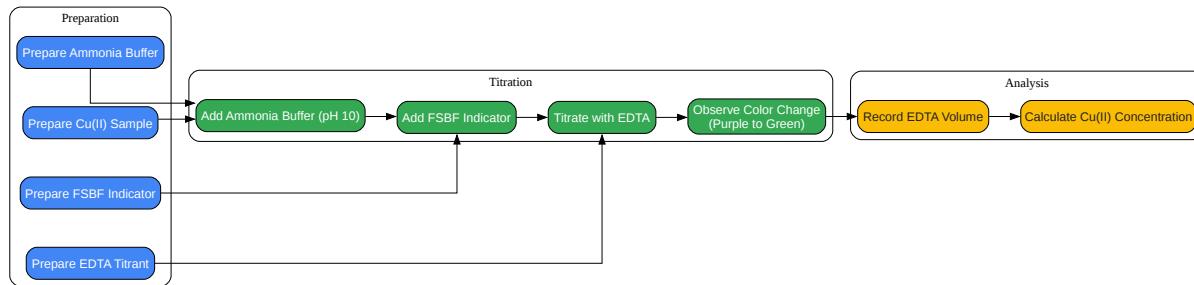
$$M_{Cu} * V_{Cu} = M_{EDTA} * V_{EDTA}$$

Where:

- M_{Cu} = Molarity of the copper(II) solution
- V_{Cu} = Volume of the copper(II) solution taken
- M_{EDTA} = Molarity of the EDTA solution
- V_{EDTA} = Volume of the EDTA solution used at the endpoint

Visualizations

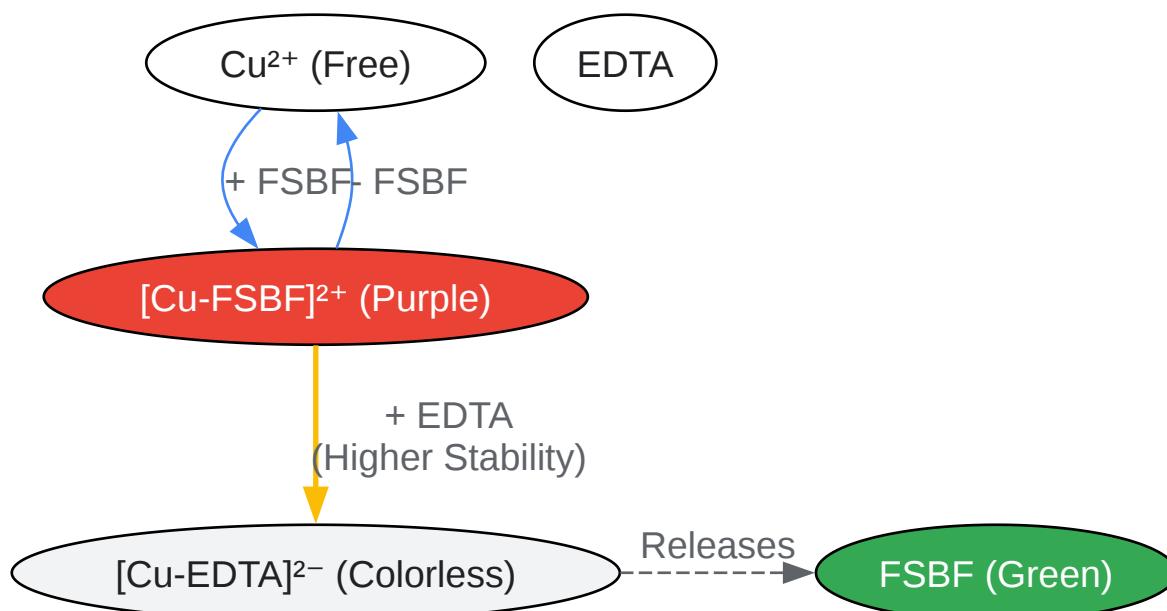
Experimental Workflow



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Caption: Experimental workflow for the complexometric titration of Copper(II).

Chemical Equilibrium and Indicator Color Change

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Caption: Chemical equilibrium and color change mechanism of **Fast Sulphon Black F**.

Conclusion

The use of **Fast Sulphon Black F** as an indicator provides a reliable and specific method for the complexometric determination of copper(II) ions with EDTA. The sharp color change at the endpoint, coupled with the high stability of the Cu-EDTA complex, ensures accurate and reproducible results. This protocol provides a detailed methodology to assist researchers in implementing this analytical technique effectively.

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